

coordination chemistry of copper(II) with tartaric acid

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Compound of Interest

Compound Name: Copper(II) tartrate hydrate

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An In-depth Technical Guide on the Coordination Chemistry of Copper(II) with Tartaric Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the coordination chemistry of copper(II) with tartaric acid, a subject of significant interest due to its relevance in various fields, including analytical chemistry, materials science, and pharmacology. The interaction between copper(II) ions and tartaric acid leads to the formation of a variety of complex species, the nature of which is highly dependent on factors such as pH, the molar ratio of the reactants, and the presence of other coordinating ligands. This document details the synthesis, characterization, and thermodynamics of these complexes, offering valuable insights for professionals in research and drug development.

Introduction to Copper(II)-Tartrate Complexes

Tartaric acid ($C_4H_6O_6$), a dicarboxylic acid with two hydroxyl groups, acts as a versatile chelating agent for metal ions. With copper(II), it can coordinate through its carboxylate and hydroxyl groups, leading to the formation of mononuclear, binuclear, and polymeric complexes. [1] The chirality of tartaric acid also allows for the synthesis of chiral coordination polymers. [1] The most well-known application of copper(II)-tartrate coordination is in Fehling's solution, a reagent used for the detection of reducing sugars. [1][2][3][4][5] In this alkaline solution, tartrate ions form a deep blue, water-soluble complex with copper(II), preventing the precipitation of copper(II) hydroxide. [2][5]

The coordination of copper(II) with tartrate is not only fundamental to classical analytical tests but also holds potential in the design of new materials and therapeutic agents. Copper complexes, in general, are being explored for their potential as antimicrobial, antiviral, anti-inflammatory, and antitumor agents.

Thermodynamics of Complex Formation

The stability of copper(II)-tartrate complexes is a critical aspect of their chemistry, influencing their formation and reactivity in solution. The stability constants ($\log \beta$) and formation constants ($\log K$) quantify the affinity of the copper(II) ion for the tartrate ligand. These constants are typically determined using techniques such as potentiometric titration and spectrophotometry.

Table 1: Stability Constants of Copper(II)-Tartrate Complexes

Complex Species	Log β / Log K	Conditions	Reference
[Cu(Tar)]	$\log \beta_1 = 3.03$	---	[6]
[Cu(Tar) ₂ (OH) ₄] ⁴⁻	$\lg K = 5.11$	Neutral pH	[3][7]
Cu(OH) ₂ T ²⁻	---	Alkaline pH	[3]
CuT ₂ ²⁻	---	Alkaline pH	[3]
[CuHImTar]	---	pH 0-9	[7]

Note: "Tar" represents the tartrate dianion. The stability of these complexes is significantly influenced by pH.

pH-Dependent Speciation

The speciation of copper(II)-tartrate complexes in aqueous solution is highly dependent on the pH. At different pH values, tartaric acid exists in different protonation states, and the hydroxyl groups can also deprotonate to participate in coordination. This leads to a variety of complex structures with different stoichiometries and charges.

In acidic to neutral solutions, both the carboxylate and hydroxyl groups of tartaric acid can coordinate to the copper(II) ion. As the pH increases into the alkaline range, deprotonation of the hydroxyl groups facilitates stronger chelation, leading to the formation of more stable

complexes, such as those found in Fehling's solution.[3] The formation of various hydroxy- and tartrato-containing copper(II) species can be predicted based on thermodynamic data and speciation diagrams.

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of copper(II)-tartrate complexes.

Synthesis of Copper(II) Tartrate Crystals (Gel Diffusion Method)

This method allows for the growth of single crystals of copper(II) tartrate.

Materials:

- Copper(II) chloride (CuCl_2)
- Tartaric acid ($\text{C}_4\text{H}_6\text{O}_6$)
- Sodium metasilicate (Na_2SiO_3)
- Distilled water
- Test tubes

Procedure:[4][5]

- Gel Preparation: Prepare a 1 M solution of tartaric acid and a 1 M solution of sodium metasilicate in distilled water. Mix the two solutions in a test tube until a pH of 4.0 is reached to form a silica gel. Allow the gel to set.
- Reactant Addition: Once the gel has solidified, carefully pour a 1 M aqueous solution of copper(II) chloride onto the surface of the gel.
- Crystal Growth: Seal the test tube and allow it to stand undisturbed. Copper(II) chloride will diffuse into the gel and react with the tartaric acid to form crystals of copper(II) tartrate over several days.

- Isolation: Carefully remove the grown crystals from the gel, wash them with distilled water, and dry them.

Preparation of Fehling's Solution

Fehling's solution is a classic example of a copper(II)-tartrate complex in an alkaline medium. It is prepared by mixing two solutions, Fehling's A and Fehling's B, immediately before use.^{[1][2][4][5]}

Fehling's Solution A:

- Dissolve 34.65 g of copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) in distilled water and dilute to 500 mL.^[4]

Fehling's Solution B:

- Dissolve 173 g of potassium sodium tartrate (Rochelle salt) and 50 g of sodium hydroxide (NaOH) in distilled water and dilute to 500 mL.^[4]

Procedure:

- Mix equal volumes of Fehling's A and Fehling's B solutions to obtain the deep blue Fehling's solution. The resulting solution contains the bistartratocuprate(II) complex.

Characterization Methods

This technique is used to determine the stability constants of the formed complexes by monitoring the pH change upon addition of a titrant.

Equipment:

- pH meter with a glass electrode
- Burette
- Magnetic stirrer
- Titration vessel

Procedure:[\[8\]](#)[\[9\]](#)[\[10\]](#)

- **Solution Preparation:** Prepare solutions of known concentrations of copper(II) nitrate, tartaric acid, a standard acid (e.g., HNO_3), and a carbonate-free standard base (e.g., NaOH). Maintain a constant ionic strength using an electrolyte like NaNO_3 .
- **Titration:** Titrate a solution containing the copper(II) ion and tartaric acid with the standard base. Record the pH after each addition of the titrant.
- **Data Analysis:** Plot the pH versus the volume of titrant added. The data can be analyzed using computer programs to calculate the protonation constants of the ligand and the stability constants of the copper(II)-tartrate complexes.

Job's method is used to determine the stoichiometry of the predominant complex in solution.[\[7\]](#)
[\[11\]](#)[\[12\]](#)

Equipment:

- UV-Visible Spectrophotometer
- Cuvettes

Procedure:[\[11\]](#)[\[12\]](#)

- **Solution Preparation:** Prepare equimolar solutions of a copper(II) salt and tartaric acid.
- **Continuous Variation:** Prepare a series of solutions where the mole fractions of the copper(II) and tartrate are varied, while keeping the total molar concentration constant.
- **Absorbance Measurement:** Measure the absorbance of each solution at the wavelength of maximum absorbance (λ_{max}) of the complex.
- **Job's Plot:** Plot the absorbance versus the mole fraction of the ligand. The mole fraction at which the maximum absorbance occurs indicates the stoichiometry of the complex. For example, a maximum at a mole fraction of 0.5 suggests a 1:1 complex, while a maximum at 0.67 suggests a 1:2 (metal:ligand) complex.

Cyclic voltammetry provides information about the redox properties of the copper(II)-tartrate complexes.

Equipment:

- Potentiostat
- Three-electrode cell (working electrode, reference electrode, counter electrode)

Procedure:[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

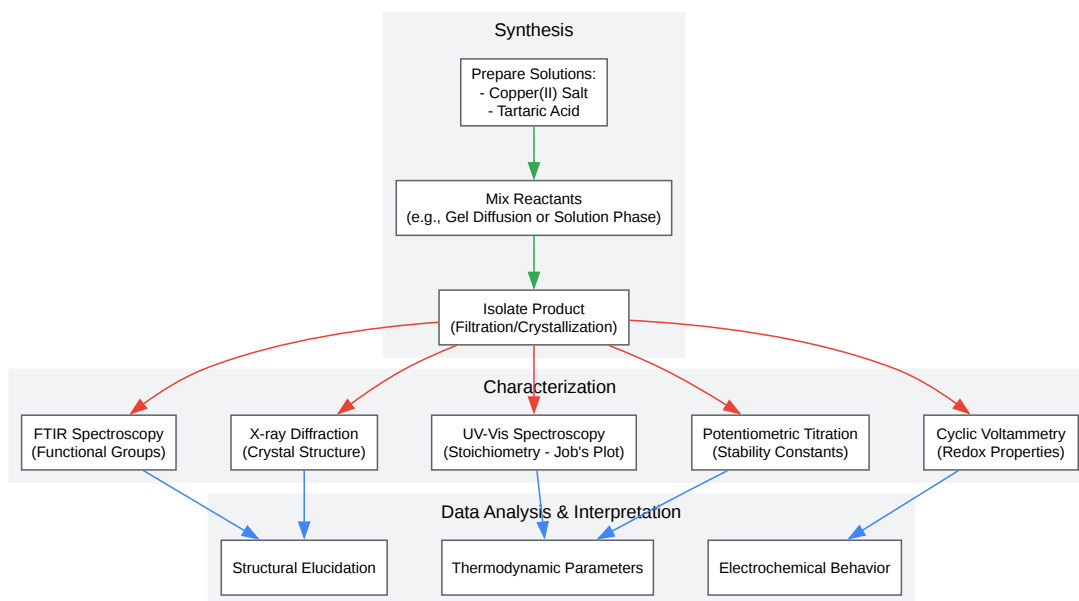
- **Electrolyte Solution:** Prepare a solution of the copper(II)-tartrate complex in a suitable solvent containing a supporting electrolyte.
- **Voltammetric Scan:** Apply a potential sweep to the working electrode and record the resulting current. The potential is swept linearly to a set potential and then reversed.
- **Data Analysis:** The resulting voltammogram shows peaks corresponding to the reduction and oxidation of the copper species in the complex. The peak potentials and currents provide information about the redox potentials and the kinetics of the electron transfer processes.

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of a copper(II)-tartrate complex.

Experimental Workflow for Copper(II)-Tartrate Complex



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